

# Commercial Suppliers and Technical Data for 1-Iodo-8H-perfluorooctane

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## Compound of Interest

Compound Name: 1-Iodo-8H-perfluorooctane

Cat. No.: B1305862

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For researchers, scientists, and drug development professionals seeking to source **1-Iodo-8H-perfluorooctane** (CAS Number: 79162-64-4), this technical guide provides a consolidated overview of commercial suppliers and key product specifications. While detailed experimental protocols and specific signaling pathways involving this compound are not readily available in the public domain, this document summarizes the essential procurement information.

## Physicochemical Properties

**1-Iodo-8H-perfluorooctane**, also known as 1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8-hexadecafluoro-1-iodooctane, is a fluorinated organic compound. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	79162-64-4	[1]
Molecular Formula	C <sub>8</sub> HF <sub>16</sub> I	[1]
Molecular Weight	527.97 g/mol	[1]
Physical Form	Liquid	
Purity	Typically ≥97%	

## Commercial Supplier Overview

The following table details the commercial availability of **1-Iodo-8H-perfluorooctane** from various suppliers. This information is intended to streamline the procurement process for research and development activities.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Santa Cruz Biotechnology	1-Iodo-8H-perfluorooctane	79162-64-4	-	Inquiry required
Sigma-Aldrich (Fluorochem)	1-Iodo-8H-perfluorooctane	79162-64-4	97%	1g, 5g
Fluorochem	1-Iodo-8H-perfluorooctane	79162-64-4	97%	1g, 5g
Oakwood Products, Inc.	1-Iodo-8H-perfluorooctane	79162-64-4	-	Inquiry required

## Experimental Protocols

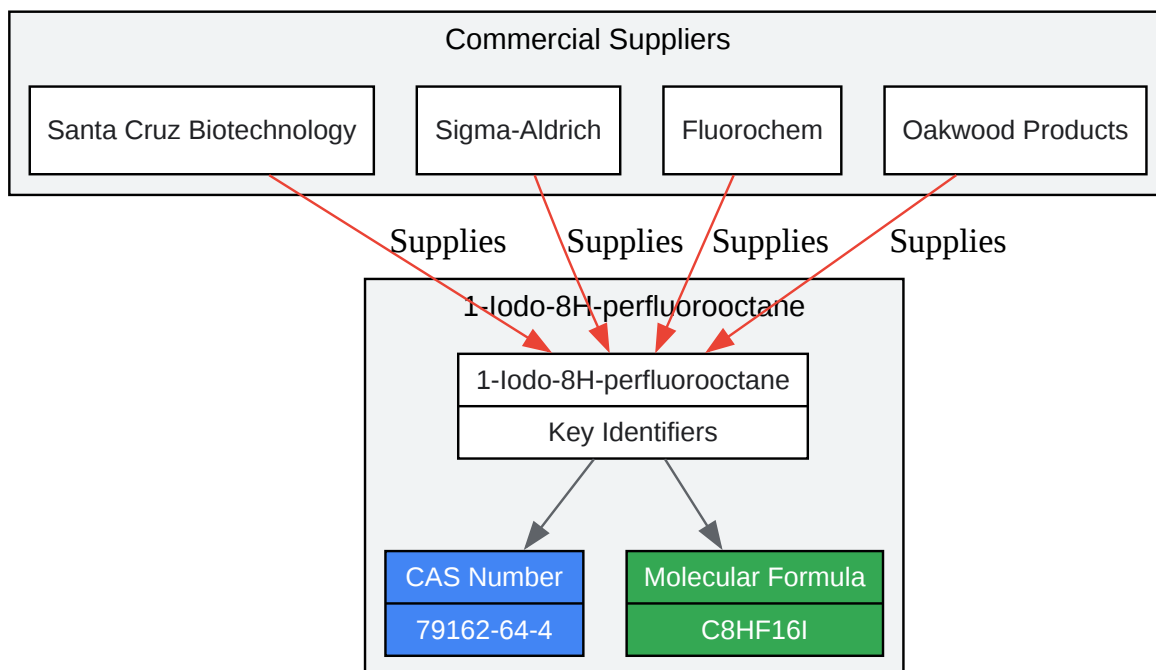
A comprehensive search of scientific literature and supplier technical documentation did not yield detailed experimental protocols for the use of **1-Iodo-8H-perfluorooctane**. While its application in proteomics research is mentioned by some suppliers, specific methodologies for its use as a perfluoroalkylating agent or in other experimental contexts are not publicly available.<sup>[1]</sup> Researchers are advised to consult with the suppliers' technical service departments for any available application notes or guidance.

## Signaling Pathways

There is currently no information available in peer-reviewed literature or public databases to suggest a direct role for **1-Iodo-8H-perfluorooctane** in specific biological signaling pathways.

## Logical Relationships of 1-Iodo-8H-perfluorooctane

The following diagram illustrates the key identifiers and commercial sources for **1-Iodo-8H-perfluorooctane**.



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Caption: Relationship between **1-Iodo-8H-perfluorooctane**, its identifiers, and suppliers.

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## References

- 1. scbt.com [scbt.com]
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